

An In-depth Technical Guide to Myristyl Arachidate (CAS Number: 22413-04-3)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Myristyl arachidate*

Cat. No.: *B1606813*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Myristyl arachidate, with the CAS number 22413-04-3, is a wax ester composed of myristyl alcohol and arachidic acid. It belongs to the class of long-chain fatty acid esters, which are noted for their diverse applications in the pharmaceutical, cosmetic, and food industries. This technical guide provides a comprehensive overview of **Myristyl arachidate**, including its physicochemical properties, synthesis, applications, safety data, and its role in biological systems.

Physicochemical Properties

Myristyl arachidate is a solid at room temperature with a waxy texture.^{[1][2]} Its lipophilic nature governs its utility in various formulations. The key physicochemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C34H68O2	[1] [2] [3]
Molecular Weight	508.9 g/mol	
IUPAC Name	tetradecyl icosanoate	
Synonyms	Tetradecyl eicosanoate, Eicosanoic acid, tetradecyl ester	
Physical State	Solid	
Purity	>99% (commercially available)	
Storage Temperature	Room temperature or -20°C	
XLogP3-AA	16.3	
Hydrogen Bond Donor Count	0	
Hydrogen Bond Acceptor Count	2	
Rotatable Bond Count	32	
Exact Mass	508.52193141 Da	
Topological Polar Surface Area	26.3 Å²	

Synthesis

The synthesis of **Myristyl arachidate** is typically achieved through the esterification of myristyl alcohol with arachidic acid. Both chemical and enzymatic methods can be employed for this purpose.

Chemical Synthesis

Acid-catalyzed esterification is a common method for producing fatty acid esters. The reaction involves heating the fatty acid and alcohol in the presence of an acid catalyst, such as sulfuric acid or hydrochloric acid. The removal of water as it is formed drives the reaction towards the product.

Enzymatic Synthesis

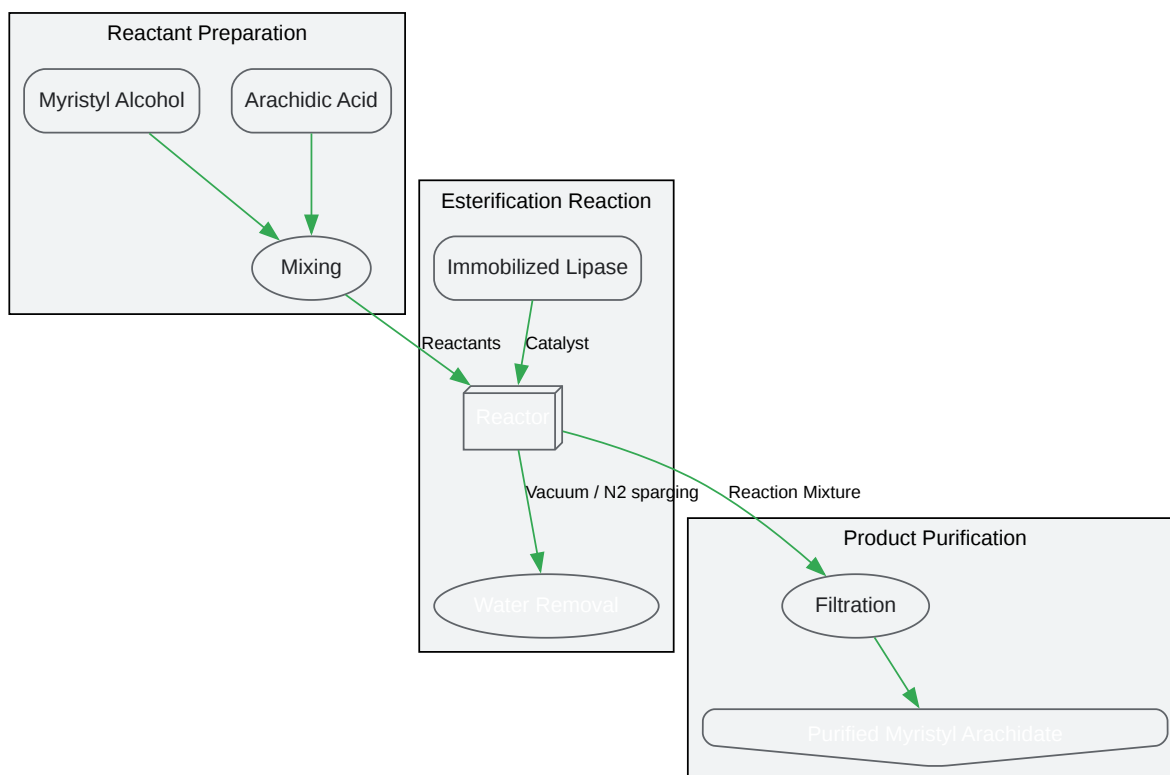
Biocatalytic synthesis using lipases is an increasingly popular "green chemistry" approach. Immobilized lipases, such as *Candida antarctica* lipase B (Novozym 435), can efficiently catalyze the esterification under milder conditions, often in solvent-free systems.

Experimental Protocol: General Enzymatic Esterification

A general protocol for the enzymatic synthesis of a long-chain wax ester like **Myristyl arachidate** is as follows:

- **Reactant Preparation:** Myristyl alcohol and arachidic acid are mixed in an equimolar ratio in a reaction vessel.
- **Enzyme Addition:** An immobilized lipase (e.g., 1-10% by weight of reactants) is added to the mixture.
- **Reaction Conditions:** The reaction is typically conducted at a temperature between 60-70°C. To drive the equilibrium towards ester formation, water produced during the reaction is removed, often by applying a vacuum or bubbling dry nitrogen through the mixture.
- **Monitoring:** The reaction progress is monitored by measuring the decrease in acid value of the mixture over time.
- **Purification:** Upon completion, the immobilized enzyme is filtered off. The product, **Myristyl arachidate**, can be purified from any unreacted starting materials by methods such as crystallization or chromatography.

A simplified workflow for this process is illustrated in the diagram below.



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Diagram 1: General workflow for the enzymatic synthesis of **Myristyl arachidate**.

Applications in Research and Drug Development

Myristyl arachidate's properties make it a valuable excipient in pharmaceutical and dermatological formulations.

- **Emollient and Moisturizer:** It forms an occlusive layer on the skin, reducing water loss and imparting a soft, smooth feel.

- **Texture Enhancer:** In creams and lotions, it increases viscosity and improves spreadability.
- **Stabilizer:** It can act as a co-emulsifier, enhancing the stability of emulsions.
- **Drug Delivery:** As a lipid-based excipient, it can be used in the formulation of lipid nanoparticles or as a matrix-forming agent in sustained-release oral dosage forms. Its miscibility with active pharmaceutical ingredients (APIs) can be a critical factor in formulation development.

Safety and Toxicology

While specific toxicological data for **Myristyl arachidate** is limited, extensive studies on similar long-chain fatty acid esters, such as Myristyl myristate, provide a strong basis for its safety assessment. These esters are generally considered to have a low order of toxicity.

Test	Result	Compound Tested	Reference
Acute Oral LD50 (rat)	>14.4 g/kg	Myristyl Myristate	
Acute Dermal Toxicity (rabbit)	Non-toxic	Myristyl Myristate	
Skin Irritation (rabbit)	Minimal to mild	Myristyl Myristate	
Eye Irritation (rabbit)	Minimal	Myristyl Myristate	
Skin Sensitization (guinea pig)	Non-sensitizing	Myristyl Myristate	

Based on the available data for analogous compounds, **Myristyl arachidate** is not expected to be a significant skin or eye irritant, nor a skin sensitizer under normal conditions of use. It is considered safe for use in cosmetic and pharmaceutical applications when formulated to be non-irritating.

Biological Role and Signaling Pathways

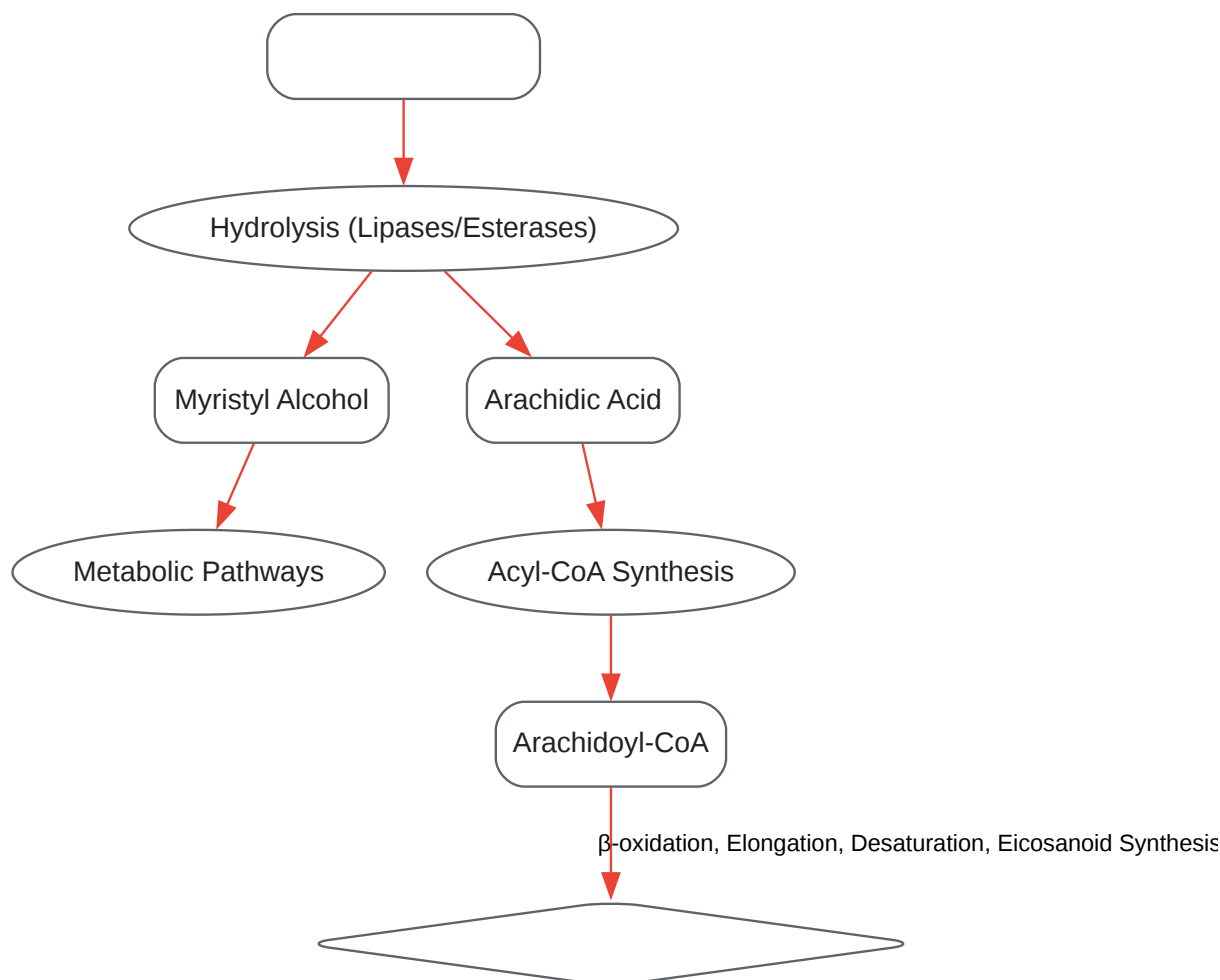
Myristyl arachidate, as a long-chain fatty acid ester, is expected to be metabolized in the body into its constituent parts: myristyl alcohol and arachidic acid. These components can then enter their respective metabolic pathways.

Long-chain fatty acyl-CoA esters, which are intermediates in the metabolism of fatty acids, are recognized as important signaling molecules. They are involved in a variety of cellular processes, including:

- Glycerolipid and glycerophospholipid biosynthesis
- Beta-oxidation
- Cellular differentiation and proliferation
- Regulation of enzyme activities

Arachidic acid (eicosanoic acid) can be metabolized through pathways involving cyclooxygenases (COXs), lipoxygenases (LOXs), and cytochrome P450 (CYP) enzymes, leading to the formation of various bioactive mediators. These pathways are crucial in inflammation and other physiological processes.

The general metabolic fate and signaling role of a long-chain fatty acid ester is depicted in the following diagram.



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Diagram 2: Generalized metabolic pathway and signaling role of **Myristyl arachidate**.

Analytical Methods

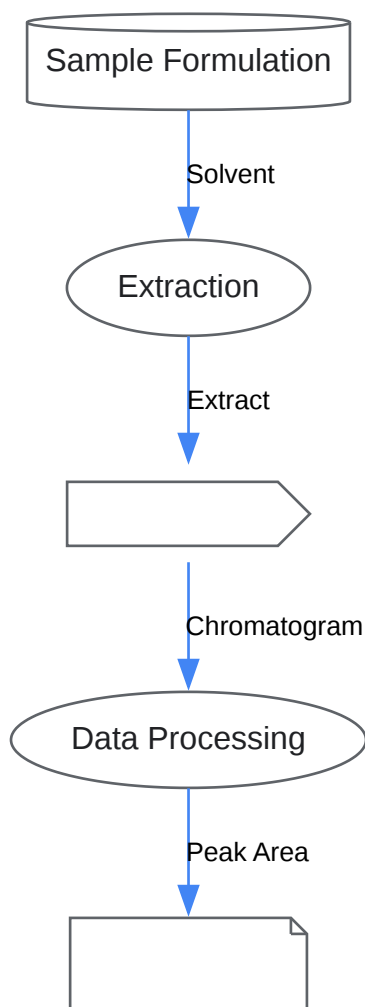
High-performance liquid chromatography (HPLC) is a suitable technique for the analysis of **Myristyl arachidate** in various matrices. A reversed-phase HPLC method, similar to that used for other long-chain esters like myristyl nicotinate, would be appropriate.

General Analytical Workflow

- Sample Preparation: Extraction of **Myristyl arachidate** from the formulation matrix using a suitable organic solvent (e.g., acetonitrile, isopropanol).

- **Chromatographic Separation:** Separation on a C18 reversed-phase column with a mobile phase typically consisting of a mixture of acetonitrile and water.
- **Detection:** Detection using a UV detector (at a low wavelength, e.g., 205-215 nm) or a more universal detector like an evaporative light scattering detector (ELSD) or a mass spectrometer (MS).
- **Quantification:** Quantification is achieved by comparing the peak area of the analyte to that of a certified reference standard.

The following diagram illustrates a typical analytical workflow for the quantification of **Myristyl arachidate**.



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Diagram 3: A typical analytical workflow for **Myristyl arachidate**.

Conclusion

Myristyl arachidate is a well-characterized wax ester with significant potential as an excipient in drug development and formulation science. Its favorable physicochemical properties, combined with a strong safety profile based on data from analogous compounds, make it a versatile ingredient for topical and potentially oral delivery systems. Understanding its synthesis, analytical methods, and metabolic fate is crucial for its effective application in research and pharmaceutical product development.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Myristyl Arachidate (CAS Number: 22413-04-3)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1606813#myristyl-arachidate-cas-number-22413-04-3]

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